

An In-depth Technical Guide to Pyridin-4-ylmethanesulfonyl Chloride

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Compound of Interest

Compound Name: *Pyridin-4-ylmethanesulfonyl Chloride*

Cat. No.: *B143675*

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Introduction

Pyridin-4-ylmethanesulfonyl chloride is a reactive chemical intermediate of significant interest in medicinal chemistry and drug development. Its structure, featuring a pyridine ring linked to a sulfonyl chloride moiety via a methylene bridge, provides a versatile scaffold for the synthesis of a wide array of complex molecules. The high reactivity of the sulfonyl chloride group makes it an excellent electrophile for reactions with various nucleophiles, enabling the introduction of the pyridin-4-ylmethylsulfonyl group into target molecules. This functional group is found in a number of compounds investigated for their therapeutic potential, including inhibitors of cytosolic phospholipase A2 (cPLA2).

This technical guide provides a comprehensive overview of the known chemical properties, synthetic methodologies, and reactivity of **Pyridin-4-ylmethanesulfonyl Chloride** and its hydrochloride salt.

Chemical and Physical Properties

While comprehensive experimental data for **Pyridin-4-ylmethanesulfonyl Chloride** is not extensively documented in publicly available literature, the following tables summarize the available information for the free base and its hydrochloride salt. It is important to note that

some of the data is predicted or sourced from chemical suppliers and may not have been independently verified in peer-reviewed literature.

Table 1: Properties of **Pyridin-4-ylmethanesulfonyl Chloride**

Property	Value	Source
CAS Number	130820-88-1	Chemical Supplier Catalogs
Molecular Formula	C ₆ H ₆ ClNO ₂ S	Chemical Supplier Catalogs
Molecular Weight	191.64 g/mol	Chemical Supplier Catalogs
Boiling Point	327.1 ± 25.0 °C at 760 mmHg	Predicted
Appearance	Not specified	-
Solubility	Not specified	-

Table 2: Properties of **Pyridin-4-ylmethanesulfonyl Chloride Hydrochloride**

Property	Value	Source
CAS Number	683812-81-9	Chemical Supplier Catalogs[1]
Molecular Formula	C ₆ H ₇ Cl ₂ NO ₂ S	Chemical Supplier Catalogs[1]
Molecular Weight	228.09 g/mol	Chemical Supplier Catalogs[1]
Appearance	Not specified	-
Solubility	Not specified	-

Spectroscopic Data

Detailed, assigned spectroscopic data for **Pyridin-4-ylmethanesulfonyl Chloride** is scarce in the literature. The following represents expected spectral characteristics based on the structure and data for analogous compounds. Researchers should confirm these characteristics with their own experimental data.

Expected ¹H NMR Spectral Data:

- **Methylene Protons (-CH₂-):** A singlet is expected for the methylene protons adjacent to the sulfonyl chloride group. The chemical shift would likely be in the downfield region due to the electron-withdrawing nature of the sulfonyl chloride and the pyridine ring.
- **Pyridine Protons:** Two sets of doublets are expected for the aromatic protons on the pyridine ring, characteristic of a 4-substituted pyridine. The protons ortho to the nitrogen (at positions 2 and 6) would appear further downfield than the protons meta to the nitrogen (at positions 3 and 5).

Expected ¹³C NMR Spectral Data:

- **Methylene Carbon (-CH₂-):** A single peak is expected for the methylene carbon.
- **Pyridine Carbons:** Four distinct peaks are expected for the pyridine ring carbons, with the carbon attached to the methylene group and the carbons adjacent to the nitrogen being the most deshielded.

Expected IR Spectral Data:

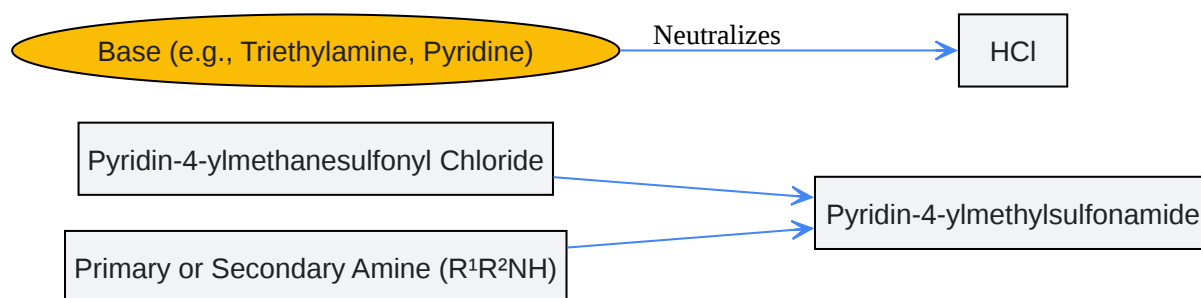
- **S=O Stretching:** Strong absorption bands characteristic of the sulfonyl chloride group are expected in the regions of approximately 1370-1410 cm⁻¹ (asymmetric stretch) and 1166-1204 cm⁻¹ (symmetric stretch).
- **C-H Stretching:** Aromatic C-H stretching bands would be expected above 3000 cm⁻¹.
- **C=N and C=C Stretching:** Vibrations associated with the pyridine ring would appear in the 1400-1600 cm⁻¹ region.

Reactivity and Synthetic Applications

The primary reactivity of **Pyridin-4-ylmethanesulfonyl Chloride** is centered on the electrophilic sulfur atom of the sulfonyl chloride group. This makes it a valuable reagent for the formation of sulfonamides and sulfonate esters through reactions with nucleophiles such as primary and secondary amines, and alcohols, respectively.

Sulfonamide Formation

The reaction of **Pyridin-4-ylmethanesulfonyl Chloride** with amines is a cornerstone of its application in medicinal chemistry. This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.



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Caption: General reaction scheme for the formation of sulfonamides.

Use in the Synthesis of cPLA2 Inhibitors

Pyridin-4-ylmethanesulfonyl Chloride has been utilized as a key reagent in the synthesis of potent inhibitors of cytosolic phospholipase A2 (cPLA2), an enzyme implicated in inflammatory processes. The general workflow involves the reaction of the sulfonyl chloride with an appropriate amine-containing core structure.

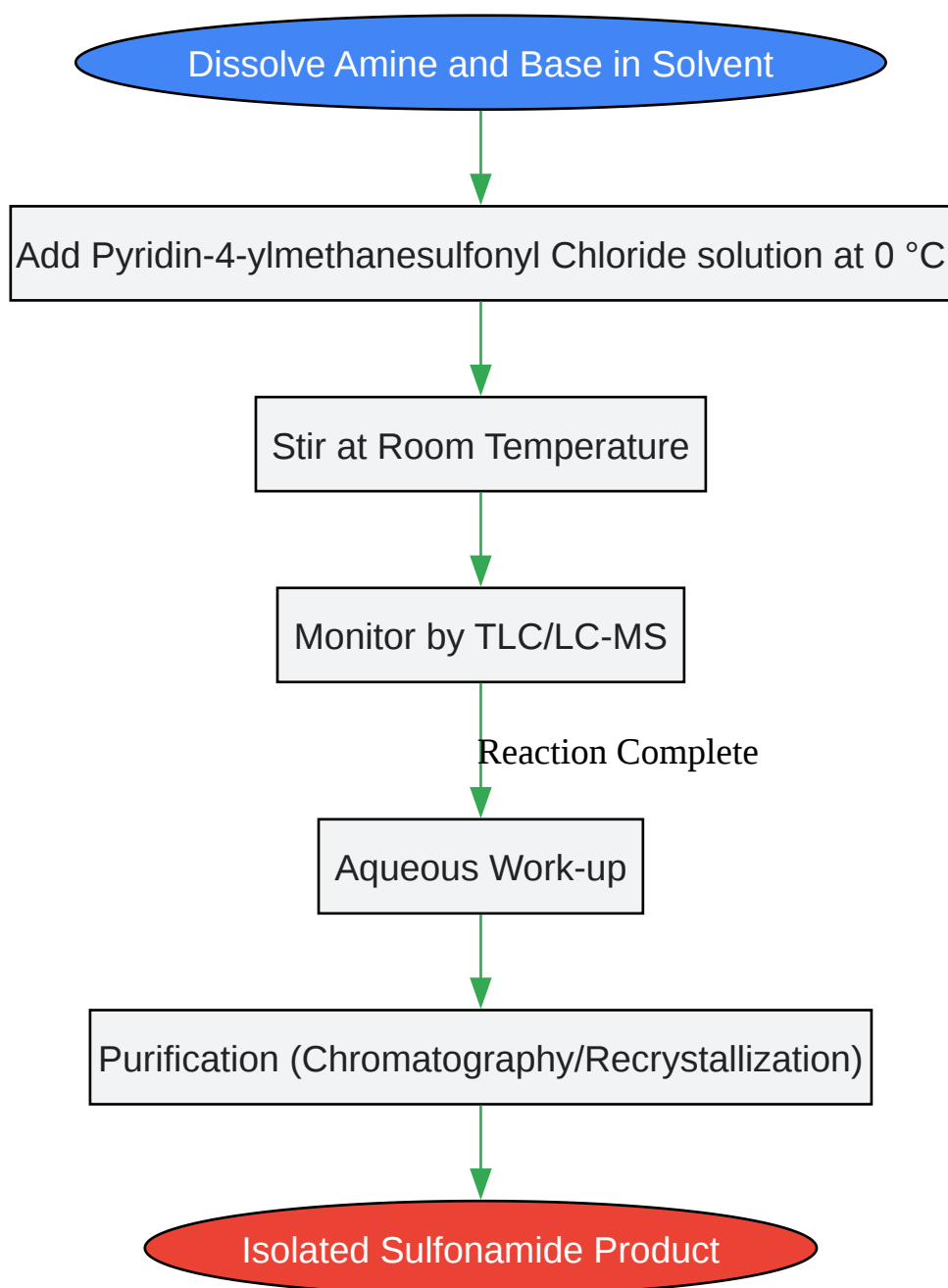
Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of **Pyridin-4-ylmethanesulfonyl Chloride** are not readily available in peer-reviewed journals. However, procedures can be inferred from patent literature describing the synthesis of related compounds. The following are generalized protocols.

General Procedure for Sulfonamide Synthesis

- **Reaction Setup:** To a solution of a primary or secondary amine in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran), add a stoichiometric excess of a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine).

- **Addition of Sulfonyl Chloride:** Cool the reaction mixture to 0 °C in an ice bath. Add a solution of **Pyridin-4-ylmethanesulfonyl Chloride** in the same solvent dropwise to the stirred amine solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride. Separate the organic layer, and extract the aqueous layer with the organic solvent.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization.



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Caption: A typical experimental workflow for sulfonamide synthesis.

Safety Information

Pyridin-4-ylmethanesulfonyl Chloride is expected to be a reactive and potentially hazardous compound. As a sulfonyl chloride, it is likely to be corrosive and a lachrymator. It will react with water and other nucleophiles, releasing hydrochloric acid. Appropriate personal protective

equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

Pyridin-4-ylmethanesulfonyl Chloride is a valuable building block for the synthesis of complex organic molecules, particularly in the field of drug discovery. Its reactivity as an electrophile allows for the straightforward formation of sulfonamides and other derivatives. While detailed physicochemical and spectroscopic data are not widely published, this guide provides a summary of the available information and outlines general experimental procedures for its use. Researchers are encouraged to perform their own analyses to confirm the properties of this compound.

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References

- 1. (pyridin-4-yl)methanesulfonyl chloride hydrochloride | 683812-81-9 [sigmaaldrich.com]
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